

rac-N-Boc Anatabine CAS number and molecular weight

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Compound of Interest

Compound Name: *rac-N-Boc Anatabine*

Cat. No.: *B564900*

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An in-depth technical guide on **rac-N-Boc Anatabine** is provided below, tailored for researchers, scientists, and professionals in drug development.

Technical Data: rac-N-Boc Anatabine

This section summarizes the key chemical and physical properties of **rac-N-Boc Anatabine**.

Identifier	Value	Source
CAS Number	1159977-12-4	
Molecular Weight	260.33 g/mol	
Molecular Formula	C ₁₅ H ₂₀ N ₂ O ₂	
Synonyms	rac N-Boc-anatabine	
Canonical SMILES	CC(C) (C)OC(=O)N1CC=CCC1C2=C N=CC=C2	

Introduction

rac-N-Boc Anatabine is a derivative of anatabine, a minor alkaloid found in tobacco. The "N-Boc" designation indicates that the secondary amine of the anatabine core structure is protected by a tert-butyloxycarbonyl (Boc) group. This modification is a common strategy in

organic synthesis to temporarily block the reactivity of the amine group, allowing for selective chemical modifications at other positions of the molecule. As such, **rac-N-Boc Anatabine** is primarily utilized as a chemical intermediate in the synthesis of more complex molecules and as a reference standard in analytical chemistry. Due to its nature as a synthetic intermediate, extensive research into its specific biological activities and signaling pathways is not widely documented in scientific literature.

Experimental Protocols

General Synthesis of rac-N-Boc Anatabine

The following is a representative protocol for the N-Boc protection of racemic anatabine. This procedure is a standard method in organic chemistry for the protection of secondary amines.

Materials:

- rac-Anatabine
- Di-tert-butyl dicarbonate (Boc_2O)
- A suitable solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))
- A suitable base (e.g., Triethylamine (TEA), Diisopropylethylamine (DIPEA))
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Dissolution:** Dissolve rac-Anatabine in the chosen solvent (e.g., DCM) in a round-bottom flask equipped with a magnetic stir bar.

- Addition of Base: Add the base (e.g., Triethylamine) to the solution. The base acts as a scavenger for the acid generated during the reaction.
- Addition of Boc Anhydride: Slowly add a solution of Di-tert-butyl dicarbonate (Boc_2O) in the same solvent to the reaction mixture at room temperature.
- Reaction Monitoring: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material (anatabine) is consumed.
- Work-up:
 - Once the reaction is complete, quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous NaHCO_3 solution and brine.
 - Separate the organic layer and dry it over anhydrous MgSO_4 or Na_2SO_4 .
- Purification:
 - Filter the drying agent and concentrate the organic layer under reduced pressure using a rotary evaporator.
 - The resulting crude product can be purified by column chromatography on silica gel to yield pure **rac-N-Boc Anatabine**.

Biological Activity and Signaling Pathways

There is currently a lack of published research specifically detailing the biological activity or the signaling pathways of **rac-N-Boc Anatabine**. Its primary role in research and development appears to be that of a synthetic precursor. The Boc protecting group is generally designed to be chemically inert under many conditions and is typically removed to yield the final, biologically active compound. Therefore, any significant biological activity would be more commonly associated with the parent compound, anatabine, or the final synthesized derivative rather than the Boc-protected intermediate itself.

Visualizations

Synthetic Workflow for N-Boc Protection

The following diagram illustrates the general workflow for the synthesis and purification of **rac-N-Boc Anatabine** as described in the experimental protocol.

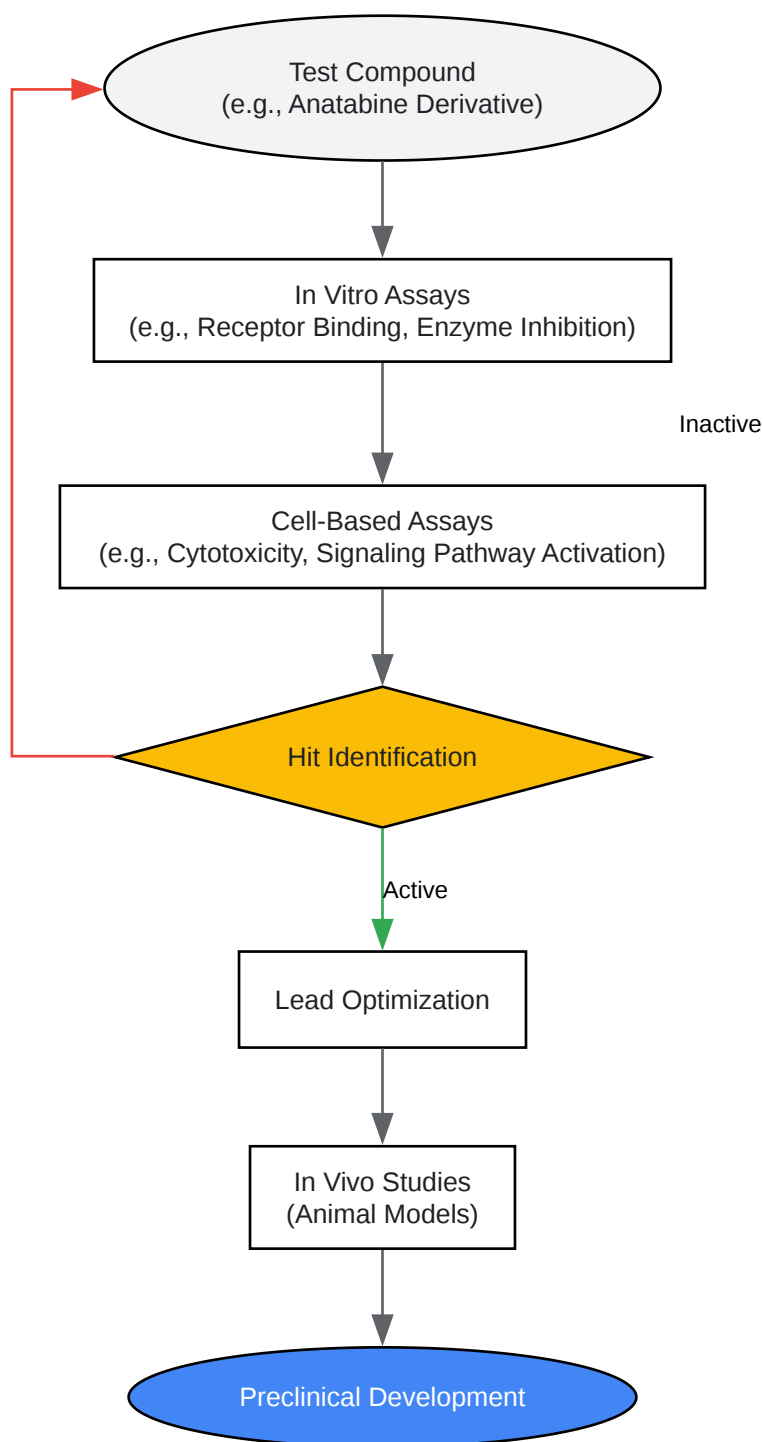


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Caption: Synthetic workflow for **rac-N-Boc Anatabine**.

General Workflow for Biological Screening

This diagram outlines a hypothetical workflow for the initial biological screening of a novel compound such as a derivative of **rac-N-Boc Anatabine**.



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Caption: General workflow for new compound screening.

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